

Application Notes and Protocols: Preparing XL-784 Stock Solutions

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Compound of Interest

Compound Name: XL-784

Cat. No.: B3027048

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Introduction

XL-784 is a potent and selective inhibitor of several matrix metalloproteinases (MMPs), including MMP-2, MMP-9, and MMP-13, as well as ADAM10 and ADAM17 (TACE).[1][2] It demonstrates significantly lower activity against MMP-1.[1][2] Due to its role in modulating the extracellular matrix, **XL-784** is a valuable tool in research areas such as cancer, cardiovascular disease, and diabetic nephropathy.[1] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **XL-784** stock solutions.

Data Presentation

A summary of the key quantitative data for **XL-784** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	549.93 g/mol (salt form)	
CAS Number	1224964-36-6 (salt form)	
Appearance	Off-white to white solid	
Aqueous Solubility	20 µg/mL	
DMSO Solubility	≥ 110 mg/mL (200.39 mM)	
IC50 Values	MMP-1: ~1900 nM MMP-2: 0.81 nM MMP-3: 120 nM MMP-8: 10.8 nM MMP-9: 18 nM MMP-13: 0.56 nM	

Experimental Protocols

Materials and Equipment

- **XL-784** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- Always handle **XL-784** in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.

- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Preparation of a 10 mM XL-784 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **XL-784** stock solution. Adjust volumes as needed for different final concentrations or volumes.

- Calculate the required mass of **XL-784**:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 549.93 \text{ g/mol} = 5.4993 \text{ mg}$
- Weighing the Compound:
 - Tare a clean, dry microcentrifuge tube or vial on a calibrated analytical balance.
 - Carefully weigh out approximately 5.5 mg of **XL-784** powder into the tube. Record the exact weight.
- Dissolving the Compound:
 - Using the exact weight of **XL-784**, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 549.93 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
 - Add the calculated volume of fresh, anhydrous DMSO to the tube containing the **XL-784** powder.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. A clear solution should be obtained. If dissolution is difficult with the free base form, sonication may be used.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Preparation of Working Solutions for In Vivo Studies

For animal experiments, **XL-784** is often administered by gavage in a vehicle that improves its solubility and bioavailability. Below are examples of formulations that have been used.

Formulation 1: Cremophor-based vehicle

- Prepare a high-concentration stock solution of **XL-784** in DMSO (e.g., 27.5 mg/mL).
- For a 1 mL working solution, add 100 µL of the DMSO stock solution to 900 µL of Cremophor.
- Mix thoroughly by vortexing.

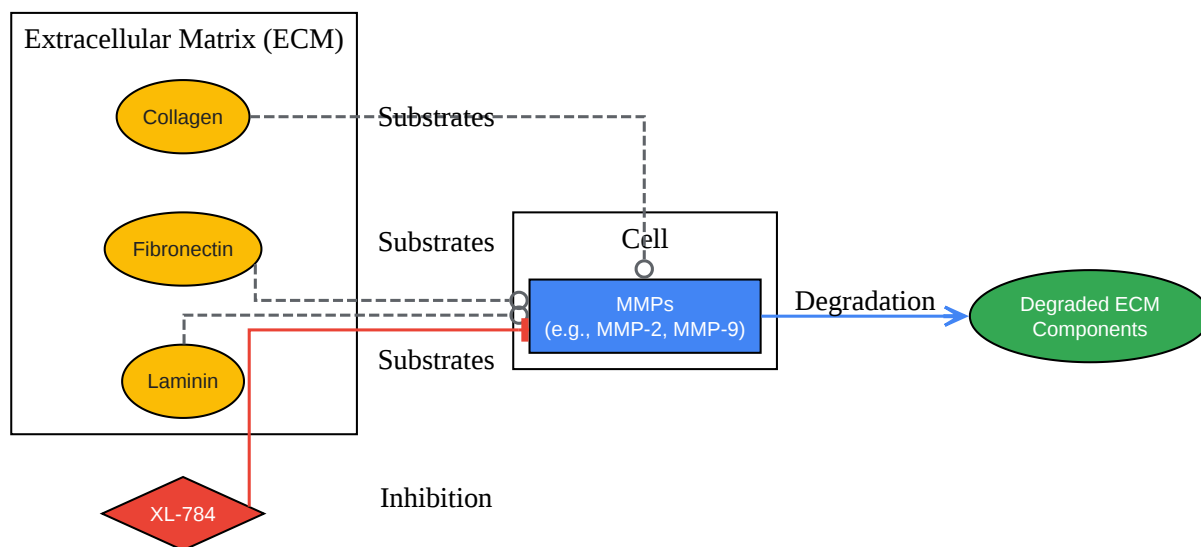
Formulation 2: PEG300, Tween-80, and Saline vehicle

- Prepare a stock solution of **XL-784** in DMSO (e.g., 27.5 mg/mL).
- To prepare a 1 mL working solution, sequentially add and mix the following:
 - 100 µL of the DMSO stock solution
 - 400 µL of PEG300
 - 50 µL of Tween-80
 - 450 µL of Saline
- Ensure the solution is clear and homogenous.

Note: The final concentration of DMSO in in vivo working solutions should be kept as low as possible to minimize toxicity.

Visualizations

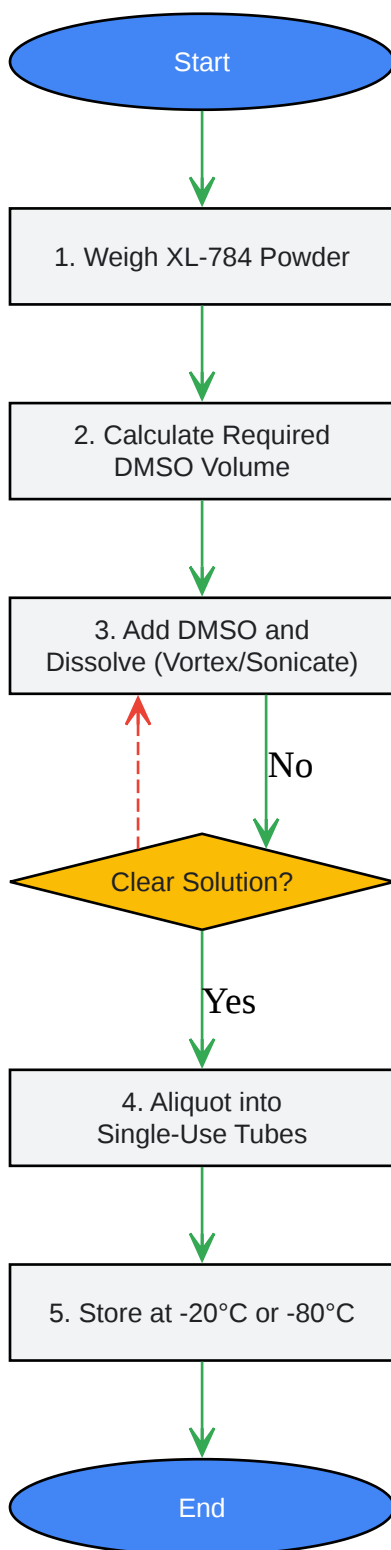
Signaling Pathway



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Caption: Inhibition of MMP-mediated ECM degradation by **XL-784**.

Experimental Workflow



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Caption: Workflow for preparing **XL-784** stock solution.

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References

- 1. glpbio.com [glpbio.com]
- 2. medchemexpress.com [medchemexpress.com]
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